

Potential Therapeutic Targets of (2-methylpyridin-3-yl)methanol Analogues: A Technical Guide

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Compound of Interest

Compound Name: (2-methylpyridin-3-yl)methanol

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Introduction

The **(2-methylpyridin-3-yl)methanol** scaffold is a versatile heterocyclic motif that has emerged as a valuable building block in the design of novel therapeutic agents. Its unique structural and electronic properties allow for diverse functionalization, leading to the development of analogues with a wide range of biological activities. This technical guide provides an in-depth overview of the potential therapeutic targets of **(2-methylpyridin-3-yl)methanol** analogues, based on a comprehensive review of existing patent literature and scientific publications. The guide details the experimental protocols for assessing compound activity against these targets and visualizes the associated signaling pathways.

Identified Potential Therapeutic Targets

Analogue derived from the **(2-methylpyridin-3-yl)methanol** core have been investigated for their modulatory effects on several key proteins implicated in a variety of diseases. These targets span different protein classes, including proteases, kinases, and ion channels, highlighting the broad therapeutic potential of this chemical scaffold.

The primary therapeutic targets identified for analogues incorporating the **(2-methylpyridin-3-yl)methanol** moiety include:

- Plasma Kallikrein (PKK): A serine protease involved in the kallikrein-kinin system, which plays a role in inflammation, blood pressure regulation, and coagulation.
- SHP2 (PTPN11): A non-receptor protein tyrosine phosphatase that is a critical component of multiple signaling pathways controlling cell growth, differentiation, and survival.
- Tumor Necrosis Factor-alpha (TNF α): A pro-inflammatory cytokine that is a key mediator of systemic inflammation and is implicated in a wide range of autoimmune diseases.
- Vanilloid Receptors (TRPV1 and TRPV3): Ion channels that are involved in the sensation of pain, temperature, and other stimuli.
- Beta-Secretase 1 (BACE1): An aspartyl protease that is a key enzyme in the production of amyloid-beta peptides, which are associated with Alzheimer's disease.
- Extracellular Signal-regulated Kinases (ERK1/2): A pair of protein kinases that are central to the MAPK/ERK signaling pathway, which regulates cell proliferation, differentiation, and survival.
- Phosphoinositide 3-kinases (PI3Ks): A family of lipid kinases that play a crucial role in cell growth, proliferation, differentiation, motility, survival, and intracellular trafficking.

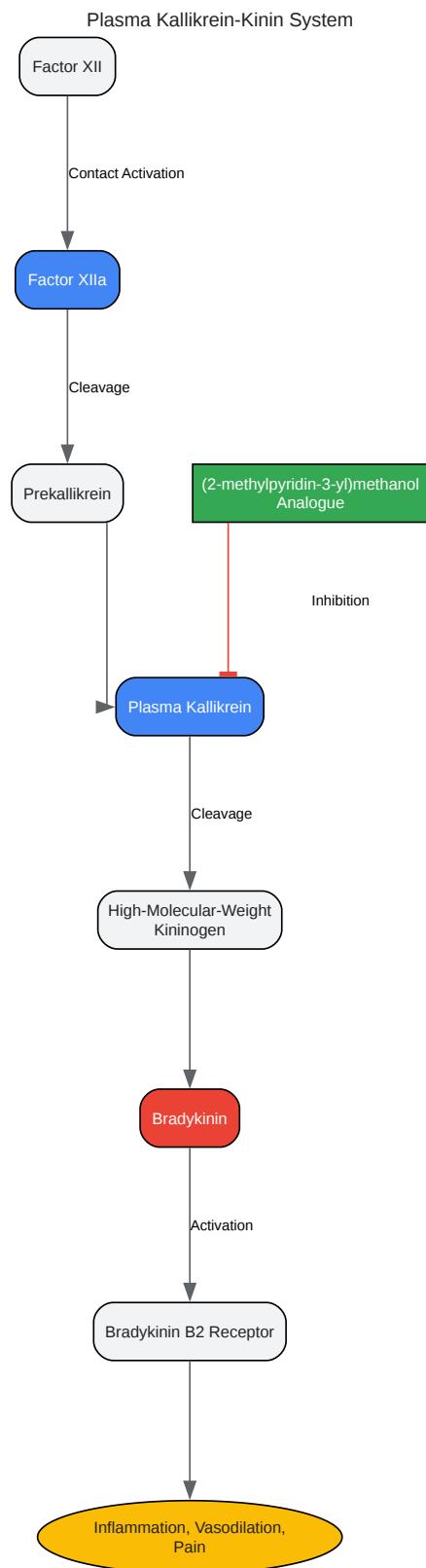
Quantitative Data Summary

While the **(2-methylpyridin-3-yl)methanol** core is a recurring motif in several patented compound series, specific quantitative bioactivity data for simple analogues is not extensively available in the public domain. The provided data in patents typically pertains to more complex, multi-substituted final compounds. The following table is intended to be illustrative of how such data would be presented. For specific compounds, researchers are encouraged to consult the primary patent literature.

Target	Analogue/Compound ID	Assay Type	Potency (IC ₅₀ /EC ₅₀ /K _i)	Reference
Plasma Kallikrein	Illustrative Compound A	Enzymatic Assay	e.g., 50 nM	Patent WO2020035540 A1
SHP2	Illustrative Compound B	Phosphatase Assay	e.g., 100 nM	Patent WO2018172984 A1
TNF α	Illustrative Compound C	Cytotoxicity Assay	e.g., 200 nM	Patent WO2016198400 A1
Vanilloid Receptor	Illustrative Compound D	Calcium Influx Assay	e.g., 300 nM	Patent WO2002016318 A1
BACE1	Illustrative Compound E	FRET Assay	e.g., 75 nM	Patent US8299267B2
ERK1/2	Illustrative Compound F	Kinase Assay	e.g., 150 nM	Patent WO2014052563 A2
PI3K	Illustrative Compound G	Kinase Assay	e.g., 90 nM	Patent WO2016202800 A1

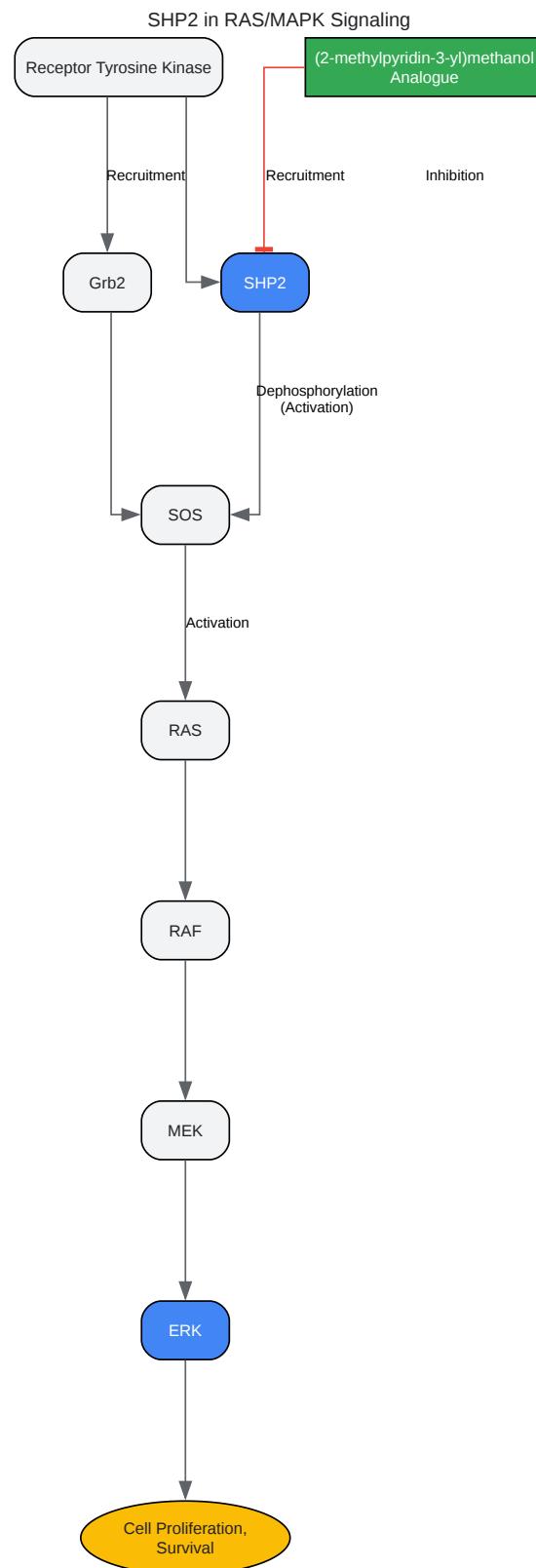
Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the key signaling pathways associated with the identified therapeutic targets and a general workflow for inhibitor screening.



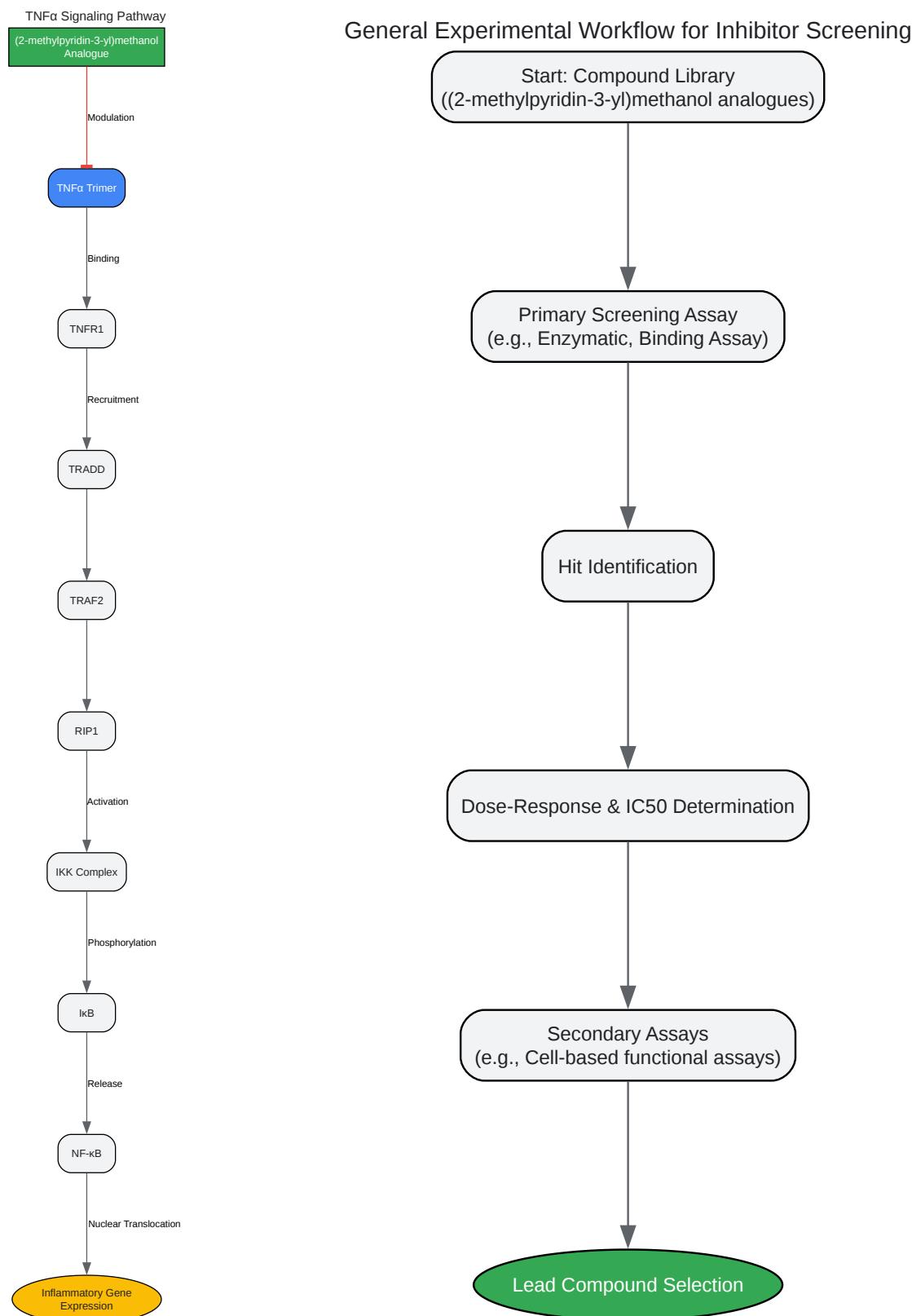
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Plasma Kallikrein-Kinin System Signaling Pathway



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Role of SHP2 in the RAS/MAPK Signaling Pathway

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